

Application Notes and Protocols for Sample Preparation of PFAS in Soil

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Perfluoro-3,6-dioxaheptanoic acid*

CAS No.: 151772-58-6

Cat. No.: B118423

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Per- and polyfluoroalkyl substances (PFAS) are a large group of synthetic chemicals that are persistent in the environment and have been linked to adverse health effects. The accurate and reliable analysis of PFAS in complex matrices such as soil is critical for environmental monitoring, human health risk assessment, and the development of remediation strategies. Sample preparation is a crucial step in the analytical workflow for PFAS in soil, as it aims to efficiently extract the target analytes from the solid matrix while minimizing interferences that can affect the sensitivity and accuracy of analytical instruments, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS).

This document provides detailed application notes and protocols for the most common and effective sample preparation techniques for PFAS analysis in soil. These include solvent extraction, accelerated solvent extraction (ASE), and solid-phase extraction (SPE) for extract cleanup. Adherence to strict quality control measures, including the use of PFAS-free labware

and reagents, is paramount to avoid cross-contamination and ensure data of the highest quality.

Experimental Protocols

Sample Collection and Handling

Proper sample collection and handling are critical to prevent contamination and ensure the integrity of the samples.

- **Materials:** Use high-density polyethylene (HDPE) or polypropylene containers for sample collection. Avoid any materials containing polytetrafluoroethylene (PTFE), including Teflon®, in sampling equipment and container lids.
- **Procedure:**
 - Remove any surface debris (e.g., vegetation, rocks) from the sampling location.
 - Using a stainless steel or polypropylene trowel or scoop, collect a representative soil sample.
 - Transfer the sample to the appropriate container, leaving minimal headspace.
 - Store samples at or below 6°C and protect them from light.
 - Field blanks, consisting of PFAS-free water, should be prepared in the field to assess potential contamination during sampling.

Method 1: Solvent Extraction with Sonication/Shaking (Based on EPA Method 1633 Principles)

This protocol describes a widely used method for the extraction of PFAS from soil using a solvent and mechanical agitation.

- **Reagents and Materials:**
 - Methanol (LC-MS grade or equivalent)

- Ammonium hydroxide (NH_4OH), ~30%
- PFAS-free water
- Polypropylene centrifuge tubes (50 mL)
- Sonicator bath or mechanical shaker
- Centrifuge
- Extraction Solvent Preparation (0.3% Ammonium Hydroxide in Methanol):
 - To 997 mL of methanol, add 3 mL of ammonium hydroxide. Mix well.
- Protocol:
 - Homogenize the soil sample to ensure uniformity.
 - Weigh approximately 2 grams of the homogenized soil into a 50 mL polypropylene centrifuge tube.
 - Spike the sample with isotopically labeled internal standards.
 - Add 10 mL of the extraction solvent (0.3% ammonium hydroxide in methanol) to the centrifuge tube.
 - Cap the tube tightly and vortex for 30 seconds.
 - Place the tube in a sonicator bath for 30 minutes or on a mechanical shaker for 1 hour.
 - Centrifuge the sample at 4000 rpm for 10 minutes to separate the soil from the supernatant.
 - Carefully decant the supernatant into a clean polypropylene tube.
 - The extract is now ready for cleanup by Solid-Phase Extraction (SPE).

Method 2: Accelerated Solvent Extraction (ASE)

ASE is an automated technique that uses elevated temperature and pressure to increase the efficiency of the extraction process, reducing solvent consumption and extraction time.

- Instrumentation and Materials:
 - Accelerated Solvent Extractor (ASE) system
 - Stainless steel extraction cells (e.g., 100 mL)
 - Cellulose or glass fiber filters
 - Diatomaceous earth
 - Methanol (LC-MS grade)
 - Acetonitrile (LC-MS grade)
- Extraction Solvent (80:20 Methanol:Acetonitrile):
 - Combine 800 mL of methanol with 200 mL of acetonitrile. Mix well.
- Protocol:
 - Place a cellulose or glass fiber filter at the bottom of an ASE cell.
 - Weigh approximately 2 grams of homogenized soil and mix it with about 10 grams of diatomaceous earth.
 - Transfer the mixture to the ASE cell.
 - Spike the sample with isotopically labeled internal standards.
 - Fill the remaining volume of the cell with diatomaceous earth.
 - Place the cell in the ASE system.
 - Set the ASE parameters:
 - Solvent: 80:20 Methanol:Acetonitrile

- Temperature: 100°C
- Pressure: 1500 psi
- Static time: 10 minutes
- Number of cycles: 3
- Collect the extract in a clean collection vial.
- The extract is now ready for cleanup by Solid-Phase Extraction (SPE).

Extract Cleanup: Solid-Phase Extraction (SPE) with Weak Anion Exchange (WAX) Cartridges

SPE is a crucial step to remove co-extracted matrix components that can interfere with LC-MS/MS analysis. Weak anion exchange (WAX) cartridges are commonly used for PFAS analysis as they can retain a wide range of PFAS compounds.^{[1][2]}

- Materials:
 - Weak Anion Exchange (WAX) SPE cartridges (e.g., 6 cc, 500 mg)
 - SPE manifold
 - Methanol (LC-MS grade)
 - PFAS-free water
 - Ammonium hydroxide
- Elution Solvent (1% Ammonium Hydroxide in Methanol):
 - To 990 mL of methanol, add 10 mL of ammonium hydroxide. Mix well.
- Protocol:
 - Conditioning:

- Pass 15 mL of 1% ammonium hydroxide in methanol through the WAX cartridge.
- Pass 15 mL of methanol through the cartridge.
- Pass 15 mL of PFAS-free water through the cartridge. Do not let the cartridge go dry.
- Loading:
 - Load the soil extract onto the conditioned WAX cartridge. The loading flow rate should be approximately 1-2 drops per second.
- Washing:
 - Wash the cartridge with 15 mL of PFAS-free water to remove hydrophilic interferences.
 - Dry the cartridge under vacuum for 10-15 minutes.
- Elution:
 - Place a clean collection tube under the cartridge.
 - Elute the PFAS analytes with two 5 mL aliquots of 1% ammonium hydroxide in methanol.
- Concentration:
 - Evaporate the eluate to near dryness under a gentle stream of nitrogen at approximately 40°C.
 - Reconstitute the residue in a known volume (e.g., 1 mL) of methanol or a suitable solvent for LC-MS/MS analysis.

Data Presentation

The following table summarizes the recovery data for 40 PFAS compounds from soil using an automated extraction system based on the principles of EPA Method 1633A. The data demonstrates the high efficiency of this method for a wide range of PFAS analytes.[3]

Analyte	Abbreviation	Average Recovery (%)	% Relative Standard Deviation (RSD)
Perfluorobutanoic acid	PFBA	95	5
Perfluoropentanoic acid	PFPeA	98	4
Perfluorohexanoic acid	PFHxA	101	3
Perfluoroheptanoic acid	PFHpA	102	3
Perfluorooctanoic acid	PFOA	105	2
Perfluorononanoic acid	PFNA	106	2
Perfluorodecanoic acid	PFDA	107	3
Perfluoroundecanoic acid	PFUnA	108	4
Perfluorododecanoic acid	PFDoA	109	4
Perfluorotridecanoic acid	PFTTrDA	110	5
Perfluorotetradecanoic acid	PFTeDA	111	6
Perfluorobutanesulfonic acid	PFBS	99	4
Perfluoropentanesulfonic acid	PFPeS	101	3
Perfluorohexanesulfonic acid	PFHxS	103	3

Perfluoroheptanesulfonic acid	PFHpS	104	2
Perfluorooctanesulfonic acid	PFOS	106	2
Perfluorononanesulfonic acid	PFNS	107	3
Perfluorodecanesulfonic acid	PFDS	108	4
Perfluorooctanesulfonamide	FOSA	103	4
N-Methylperfluorooctane sulfonamide	MeFOSA	104	3
N-Ethylperfluorooctanesulfonamide	EtFOSA	105	3
N-Methylperfluorooctane sulfonamidoacetic acid	MeFOSAA	102	4
N-Ethylperfluorooctanesulfonamidoacetic acid	EtFOSAA	103	4
N-Methylperfluorooctane sulfonamidoethanol	MeFOSE	101	5
N-Ethylperfluorooctanesulfonamidoethanol	EtFOSE	102	5
4:2 Fluorotelomer sulfonate	4:2 FTS	97	4

6:2 Fluorotelomer sulfonate	6:2 FTS	100	3
8:2 Fluorotelomer sulfonate	8:2 FTS	104	3
10:2 Fluorotelomer sulfonate	10:2 FTS	106	4
Hexafluoropropylene oxide dimer acid	HFPO-DA (GenX)	96	5
9-Chlorohexadecafluoro-3-oxanonane-1-sulfonic acid	9Cl-PF3ONS	101	4
11-Chloroeicosafluoro-3-oxaundecane-1-sulfonic acid	11Cl-PF3OUdS	103	4
Sodium 1H,1H,2H,2H-perfluorooctanesulfonate	DONA	98	5
1H,1H,2H,2H-Perfluorooctanoic acid	5:3 FTCA	100	4
Perfluoro-3-methoxypropanoic acid	PFMPA	94	6
Perfluoro-4-methoxybutanoic acid	PFMBA	95	6
Nonafluoro-3,6-dioxaheptanoic acid	NFDHA	97	5
Perfluorobutanesulfonamide	FBSA	99	4

Perfluorohexanesulfonamide	FHxSA	102	3
Perfluorooctanesulfonamidoacetic acid	FOSAA	104	3

Note: The presented recovery data is based on an automated extraction system and serves as an example of method performance. Actual recoveries may vary depending on soil type, analyte concentration, and specific laboratory conditions.

Visualizations

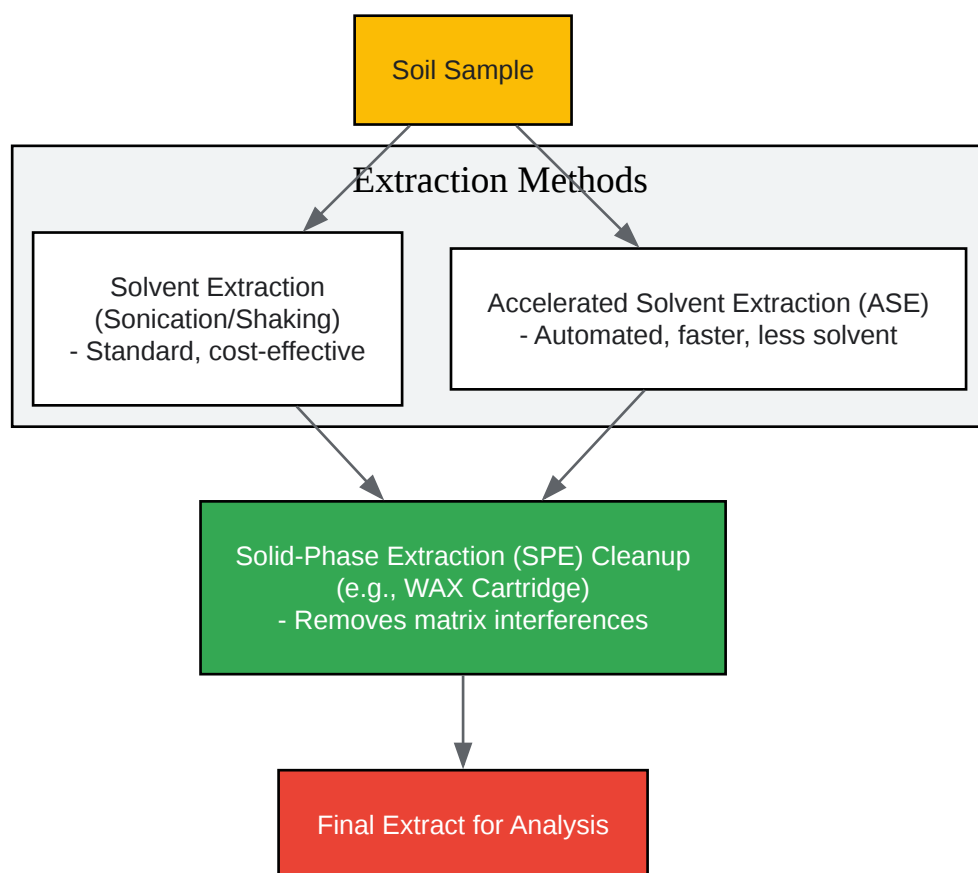
Experimental Workflows



[Click to download full resolution via product page](#)

Caption: General workflow for PFAS sample preparation in soil.

Logical Relationship of Key Methodologies



[Click to download full resolution via product page](#)

Caption: Key methodologies in PFAS soil sample preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cem.de [cem.de]
- 2. diva-portal.org [diva-portal.org]
- 3. Extraction of 40 PFAS Compounds from Soil and Tissue Following EPA Method 1633A [cem.com]

- To cite this document: BenchChem. [Application Notes and Protocols for Sample Preparation of PFAS in Soil]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b118423/docs#application-notes-and-protocols-for-sample-preparation-of-pfas-in-soil\]](https://www.benchchem.com/product/b118423/docs#application-notes-and-protocols-for-sample-preparation-of-pfas-in-soil)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)